

Diarylanilide Yellow spectroscopic characterization FTIR Raman

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Compound Focus: Diarylanilide Yellow

CAS No.: 86349-57-7

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Spectroscopic Characterization Data

The following table summarizes the key spectroscopic features of **Diarylanilide Yellow** (PY12) as identified in research studies.

Spectroscopic Technique	Characteristic Features & Band Positions	Experimental Context & Notes
Raman Spectroscopy [1]	Bands in the 1800–100 cm⁻¹ range. Specific peaks can be weak below 1000 cm ⁻¹ .	Analysis of pure reference pigment; bands may be hindered in complex paint samples due to fluorescent binding media or mixed pigments [1].
FTIR Spectroscopy [2]	Specific bands identifiable for azo-containing linkages.	Used for characterization alongside Raman and LDI-MS; FTIR bands help identify molecular structure and functional groups [2].

Experimental Protocols for Characterization

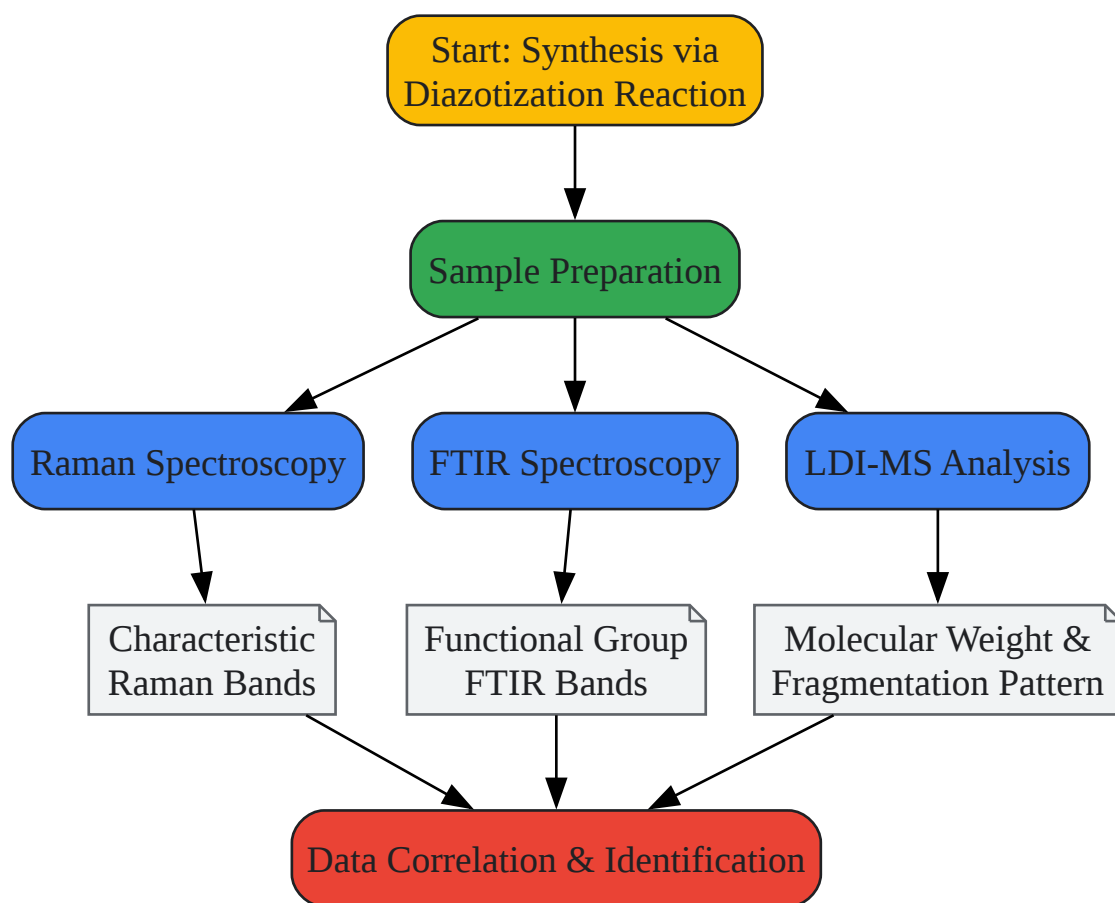
For researchers looking to replicate or design experiments, here are detailed methodologies from recent studies.

Protocol 1: Synthesis and Characterization of Historical/Novel Azo Pigments [2]

This protocol is adapted from a 2019 open-access study and is highly reproducible.

- **Synthetic Method:** Pigments are synthesized via a classic **diazotization reaction**. An amine is reacted with sodium nitrite (NaNO_2) under acidic conditions to form a diazonium salt, which is then coupled with a deprotonated coupling component (e.g., an acetoacetanilide derivative) [2].
- **Sample Preparation:**
 - **For Raman/FTIR:** The synthesized pigment is an insoluble solid. Analysis can be performed on fine powder.
 - **For LDI-MS:** The fine powder pigment is affixed to the sample plate using a polybutylmethacrylate (PBMA)/acetonitrile solution to prevent the powder from fouling the instrument [2].
- **Instrumentation and Data Collection:**
 - **Raman Spectroscopy:** Use a standard Raman spectrometer (e.g., equipped with a Nd:YAG laser). Collect spectra in the $1800\text{--}100\text{ cm}^{-1}$ range [1] [2].
 - **FTIR Spectroscopy:** Use an FTIR spectrometer to collect absorption spectra, focusing on the fingerprint region for organic compounds [2].
 - **Laser Desorption Ionization Mass Spectrometry (LDI-MS):** Perform using a system like a Shimadzu Axima MALDI-MS. Desorb samples with a pulsed N_2 laser and detect in both positive and negative ion modes to obtain molecular weight and fragmentation data [2].

The workflow for this multi-technique characterization approach is outlined below:



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Experimental workflow for the synthesis and multi-technique characterization of azo pigments like PY12 [2].

Protocol 2: Raman Analysis in Complex Matrices [1]

This protocol is crucial for analyzing pigments in real-world samples, such as historical paints.

- **Challenge:** Raman bands of the pure pigment, particularly those below 1000 cm^{-1} , can be weak and may be obscured in paint samples by fluorescent binding media (e.g., acrylic, alkyd) or when mixed with inorganic pigments [1].
- **Methodological Consideration:** A detailed identification requires comparing the unknown sample's spectrum with a reference spectrum from a pure compound. This is essential because properties like solvent sensitivity can vary widely even within the same pigment group [1].

Key Considerations for Researchers

- **Sample Complexity:** Be aware that spectroscopic analysis in drug formulation or historical art conservation involves complex matrices. The binding agents, excipients, or other mixed components can cause fluorescence interference (in Raman) or obscure key bands [1].
- **Database Reliance:** Accurate identification, especially for conservation scientists, relies on access to comprehensive reference spectral databases. Some historical pigments are no longer commercially available, making reference spectra from published literature critical [1] [2].
- **Toxicology Profile:** While your focus is on characterization, it is worth noting that a bioassay of technical-grade **Diarylanilide Yellow** conducted by the National Cancer Institute did not provide evidence of carcinogenicity in Fischer 344 rats or B6C3F1 mice [3].

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References

1. Raman identification of yellow synthetic organic pigments ... [sciencedirect.com]
2. The synthesis characterization of historical novel azo ... [nature.com]
3. Abstract for TR-30 [ntp.niehs.nih.gov]

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